

Unraveling the Spectroscopic Identity of Tetromycin B: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetromycin B

Cat. No.: B10780455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the spectroscopic data of **Tetromycin B**, a distinct antibiotic compound. Initial investigations often conflate **Tetromycin B** with the widely studied tetracycline antibiotics. However, it is crucial to establish from the outset that **Tetromycin B** (CAS 180027-84-3) is a unique chemical entity, structurally different from Tetracycline (CAS 60-54-8).^[1] **Tetromycin B** is characterized as a tetronic acid-structured antibiotic, distinguishing it from the four-ring polyketide structure of tetracyclines.^[1]

Despite extensive searches of publicly available scientific databases and literature, specific, experimentally derived Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **Tetromycin B** remains elusive. The original publications detailing the isolation and complete structure elucidation, which would typically contain this spectroscopic information, could not be retrieved through standard search methodologies. This suggests the data may reside in specialized, proprietary databases or in older, non-digitized scientific journals.

This guide, therefore, serves to clarify the distinct nature of **Tetromycin B** and to provide a framework for the type of spectroscopic analysis that would be conducted for its characterization, drawing parallels with established methodologies for similar natural products.

I. Physicochemical Properties of Tetromycin B

A summary of the available physicochemical data for **Tetromycin B** is presented in Table 1.

Property	Value	Reference
CAS Number	180027-84-3	[1][2]
Molecular Formula	C ₃₄ H ₄₆ O ₅	[2]
Molecular Weight	534.7 g/mol	[2]
Description	An unusual tetronic acid structured antibiotic	[1]

Table 1: Physicochemical Properties of **Tetromycin B**.

II. Anticipated Spectroscopic Characterization

While the specific data is not available, a standard approach to the structural elucidation of a novel natural product like **Tetromycin B** would involve a suite of spectroscopic techniques.

A. Mass Spectrometry (MS)

High-resolution mass spectrometry (HR-MS) would be essential for confirming the elemental composition of **Tetromycin B**. Techniques such as Electrospray Ionization (ESI) would likely be employed to generate ions for mass analysis. Fragmentation patterns observed in tandem MS (MS/MS) experiments would provide critical information about the connectivity of the molecule's substructures.

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

A comprehensive suite of NMR experiments would be required to fully elucidate the complex structure of **Tetromycin B**.

- ¹H NMR: Would reveal the number and types of protons, their chemical environments, and their scalar couplings, providing information on the connectivity of hydrogen atoms within the molecule.
- ¹³C NMR: Would identify the number and types of carbon atoms (e.g., sp², sp³, carbonyls).
- 2D NMR Experiments:

- COSY (Correlation Spectroscopy): To establish proton-proton couplings and trace out spin systems.
- HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded proton and carbon atoms.
- HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range correlations between protons and carbons, crucial for connecting different fragments of the molecule.
- NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, providing insights into the stereochemistry of the molecule.

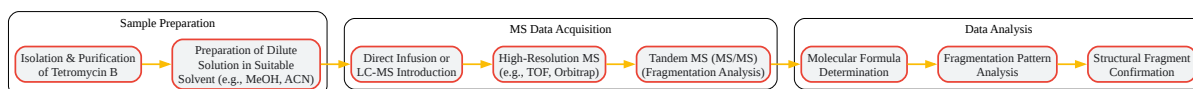
III. Experimental Protocols: A Generalized Approach

Detailed experimental protocols are contingent on the specific instrumentation and the physicochemical properties of the purified compound. However, generalized workflows for NMR and MS analysis of a natural product isolate can be outlined.

A. Generalized Workflow for NMR Analysis

Caption: Generalized workflow for NMR-based structure elucidation of a natural product.

B. Generalized Workflow for Mass Spectrometry Analysis



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Caption: Generalized workflow for MS-based structural analysis of a natural product.

IV. Conclusion

Tetromycin B is a unique antibiotic whose detailed spectroscopic characterization is not currently available in the public domain. This guide has aimed to clarify its distinct identity and present the standard methodologies that would be employed for its structural elucidation. For researchers and drug development professionals, obtaining a purified sample of **Tetromycin B** and performing the suite of NMR and MS experiments outlined herein would be the necessary next step to fully characterize this potentially valuable molecule. The workflows provided serve as a roadmap for such an endeavor. Further investigation into historical or specialized chemical databases may yet uncover the original research that would contain this critical data.

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References

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